

Application Notes and Protocols for Bodipy 665/676 Labeling of Lipid Droplets

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Bodipy 665/676

Cat. No.: B16324425

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bodipy 665/676 is a lipophilic fluorescent dye that serves as a valuable tool for the visualization and analysis of lipid droplets, which are dynamic organelles involved in lipid storage and metabolism. A key feature of **Bodipy 665/676** is its ability to act as a sensor for lipid peroxidation, a process implicated in cellular stress and various disease states. In its native, unoxidized state, the dye fluoresces in the far-red spectrum. Upon oxidation by free radicals, its fluorescence shifts to a shorter wavelength. This dual functionality allows for both the morphological assessment of lipid droplets and the simultaneous detection of oxidative stress within these organelles.

Properties of Bodipy 665/676

Bodipy 665/676 is a hydrophobic molecule that readily partitions into the neutral lipid core of lipid droplets.^{[1][2]} Its spectral properties are summarized in the table below.

Property	Unoxidized Form	Oxidized Form
Excitation Maximum (nm)	~665	~580
Emission Maximum (nm)	~676 - 688	~605
Fluorescence Color	Far-Red	Orange-Red

Experimental Protocols

I. Reagent Preparation and Storage

A. Preparation of **Bodipy 665/676** Stock Solution (10 mM)

- **Bodipy 665/676** is typically supplied as a solid. To prepare a 10 mM stock solution, dissolve 1 mg of the dye in 223 μ L of anhydrous dimethyl sulfoxide (DMSO).[\[3\]](#)
- Vortex thoroughly to ensure the dye is completely dissolved.

B. Storage of Stock Solution

- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C, protected from light.[\[3\]](#) A stock solution stored at -20°C should be used within one month, while storage at -80°C can extend its shelf life to six months.[\[3\]](#)

C. Preparation of **Bodipy 665/676** Working Solution (1-10 μ M)

- On the day of the experiment, thaw an aliquot of the 10 mM stock solution at room temperature.
- Dilute the stock solution to a final working concentration of 1-10 μ M in a suitable buffer such as phosphate-buffered saline (PBS) or serum-free cell culture medium.[\[3\]](#) The optimal concentration should be determined empirically for each cell type and experimental condition, though a starting concentration of 1-2 μ M is often recommended.[\[1\]](#)

II. Staining Protocol for Live Cells

This protocol allows for the real-time visualization of lipid droplets in living cells.

- **Cell Seeding:** Plate cells on glass-bottom dishes or coverslips suitable for fluorescence microscopy and culture until they reach the desired confluency.
- **Preparation of Staining Solution:** Prepare the **Bodipy 665/676** working solution as described in section I-C.
- **Cell Washing:** Gently wash the cells twice with pre-warmed PBS or serum-free medium to remove any residual serum.
- **Staining:** Remove the wash buffer and add the **Bodipy 665/676** working solution to the cells.
- **Incubation:** Incubate the cells for 15-30 minutes at 37°C, protected from light.[\[1\]](#)
- **Washing:** Remove the staining solution and wash the cells two to three times with pre-warmed PBS or imaging medium to remove any unbound dye.[\[4\]](#)
- **Imaging:** Image the cells immediately using a fluorescence microscope equipped with appropriate filter sets for the far-red and red channels.

III. Staining Protocol for Fixed Cells

This protocol is suitable for endpoint assays and for co-staining with antibodies (immunofluorescence).

- **Cell Seeding and Fixation:** Plate cells on coverslips. After experimental treatment, wash the cells with PBS and fix with 2-4% paraformaldehyde in PBS for 10-15 minutes at room temperature.[\[1\]](#)
- **Washing:** Wash the cells three times with PBS for 5 minutes each to remove the fixative.
- **Permeabilization (Optional, for Immunofluorescence):** If co-staining with antibodies that target intracellular epitopes, permeabilize the cells with a detergent such as 0.1% Triton X-100 or saponin in PBS for 10-15 minutes. Note that detergents can potentially affect lipid droplet morphology, so this step should be performed with care.
- **Washing after Permeabilization:** If permeabilized, wash the cells three times with PBS.

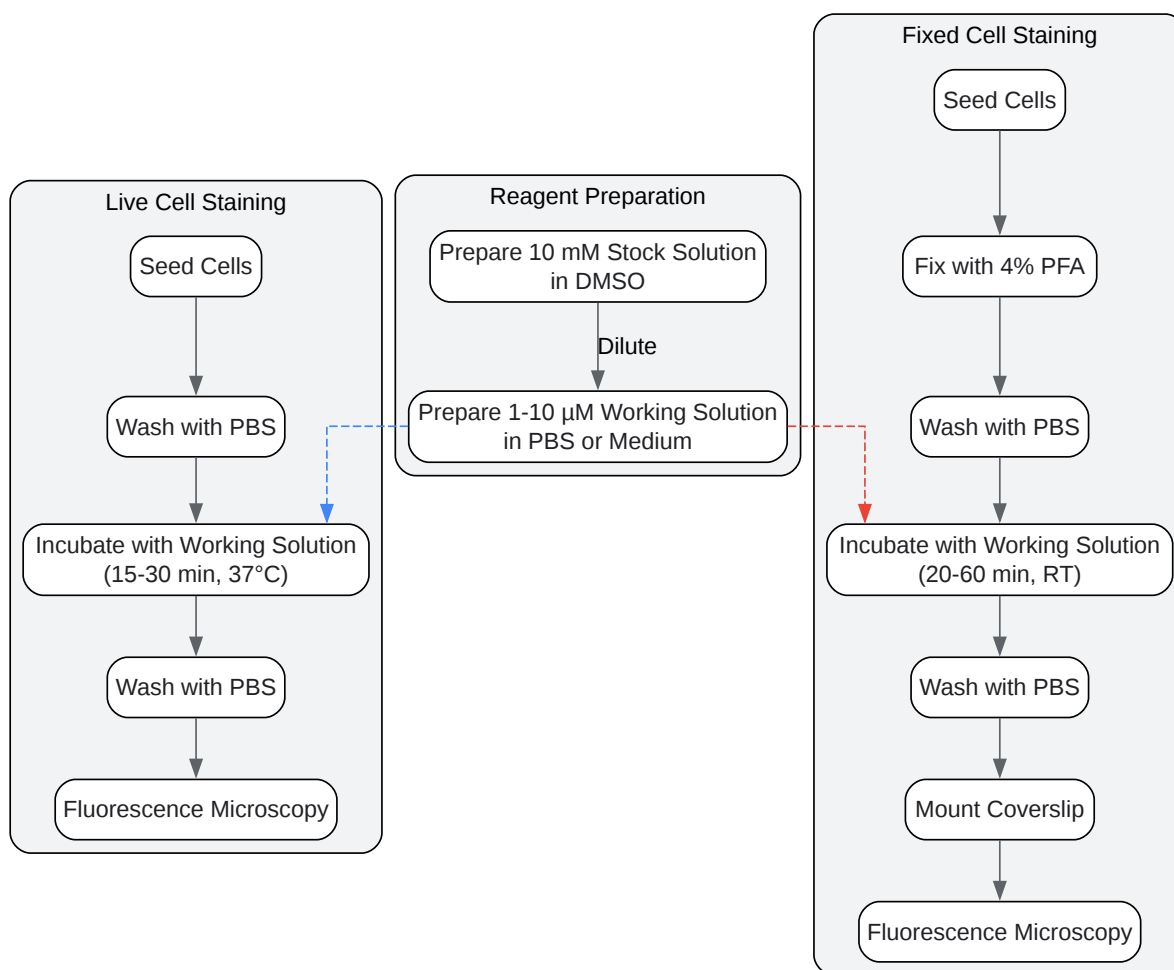
- Staining: Add the **Bodipy 665/676** working solution and incubate for 20-60 minutes at room temperature, protected from light.[\[4\]](#)
- Washing: Wash the cells three times with PBS to remove excess dye.
- Mounting: Mount the coverslips onto microscope slides using an anti-fade mounting medium.
- Imaging: Visualize the stained lipid droplets using a fluorescence or confocal microscope.

Data Presentation

The following table summarizes the key parameters for **Bodipy 665/676** labeling of lipid droplets.

Parameter	Live Cell Staining	Fixed Cell Staining
Fixation	Not applicable	2-4% Paraformaldehyde
Working Concentration	1-10 μ M	1-10 μ M
Incubation Time	15-30 minutes	20-60 minutes
Incubation Temperature	37°C	Room Temperature
Washing Buffer	PBS or serum-free medium	PBS

Visualization of Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Experimental workflow for **Bodipy 665/676** staining of lipid droplets in live and fixed cells.

Troubleshooting

Issue	Possible Cause	Suggested Solution
High Background	- Dye concentration too high- Insufficient washing- Dye aggregation	- Titrate down the working concentration of Bodipy 665/676.- Increase the number and duration of washing steps. [4]- Ensure the stock solution is fully dissolved and vortex the working solution before use.
Weak Signal	- Dye concentration too low- Short incubation time- Photobleaching	- Increase the working concentration of the dye.- Increase the incubation time.- Minimize exposure to excitation light during imaging. Use an anti-fade mounting medium for fixed cells.
No Staining	- Incorrect filter sets- Degraded dye	- Ensure the microscope filters are appropriate for the excitation and emission spectra of Bodipy 665/676.- Use a fresh aliquot of the stock solution.

Image Analysis

Quantitative analysis of lipid droplet number, size, and fluorescence intensity can be performed using image analysis software such as ImageJ/Fiji. [1] A general workflow involves:

- Image Acquisition: Capture images using appropriate fluorescence channels.
- Image Pre-processing: Convert images to 8-bit or 16-bit grayscale.

- Thresholding: Apply a threshold to segment the lipid droplets from the background.
- Particle Analysis: Use the "Analyze Particles" function to measure the number, area, and mean intensity of the identified lipid droplets.

Concluding Remarks

Bodipy 665/676 is a versatile tool for studying lipid droplets. By following these protocols, researchers can obtain high-quality images for both qualitative and quantitative analysis of lipid droplet dynamics and their association with oxidative stress. It is important to optimize staining conditions for each specific cell type and experimental setup to ensure reliable and reproducible results.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. probes.bocsci.com](https://probes.bocsci.com) [probes.bocsci.com]
- [2. bocsci.com](https://www.bocsci.com) [[bocsci.com](https://www.bocsci.com)]
- [3. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [4. probes.bocsci.com](https://probes.bocsci.com) [probes.bocsci.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Bodipy 665/676 Labeling of Lipid Droplets]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b16324425/docs#application-notes-and-protocols-for-bodipy-665-676-labeling-of-lipid-droplets\]](https://www.benchchem.com/product/b16324425/docs#application-notes-and-protocols-for-bodipy-665-676-labeling-of-lipid-droplets)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)